

# Paniculidine C: An In-depth Technical Overview

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## Compound of Interest

Compound Name: *Paniculidine C*

Cat. No.: *B15590944*

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### Chemical Identity:

- Name: **Paniculidine C**
- Synonym: (R)-4-(1H-Indol-3-yl)-2-methylbutan-1-ol
- CAS Number: 97399-95-6
- Molecular Formula: C<sub>13</sub>H<sub>17</sub>NO
- Natural Source: *Murraya paniculata* (Orange Jasmine)[1]

## Physicochemical and Spectroscopic Data

Limited publicly available data exists for the specific physicochemical and spectroscopic properties of **Paniculidine C**. As an indole alkaloid isolated from *Murraya paniculata*, its characteristics would be determined through standard analytical techniques during isolation and characterization. A review of the phytochemicals from *Murraya paniculata* mentions the isolation of paniculidines D-F, suggesting **Paniculidine C** is part of a series of related indole alkaloid derivatives found in the roots of the plant. The structural elucidation of these compounds was accomplished using HRESIMS, UV, IR, and NMR spectroscopic data[1].

Property	Data
Molecular Weight	203.28 g/mol
Appearance	Not specified in available literature
Solubility	Not specified in available literature
Optical Rotation	Not specified in available literature
UV $\lambda_{\text{max}}$	Not specified in available literature
IR ( $\text{cm}^{-1}$ )	Not specified in available literature
$^1\text{H}$ NMR	Not specified in available literature
$^{13}\text{C}$ NMR	Not specified in available literature
Mass Spec (HR-ESI-MS)	Not specified in available literature

## Biological Activity

There is a notable absence of specific biological activity data for **Paniculidine C** in the public domain. While the plant it is derived from, *Murraya paniculata*, has been extensively studied for various pharmacological properties including antimicrobial, anti-inflammatory, and antioxidant activities, the specific contribution of **Paniculidine C** to these effects has not been detailed in the available literature. General studies on indole alkaloids suggest a wide range of potential biological activities, but specific assays and quantitative data (e.g.,  $\text{IC}_{50}$ ,  $\text{EC}_{50}$ ) for **Paniculidine C** are not available.

## Experimental Protocols

Detailed experimental protocols for the synthesis or biological evaluation of **Paniculidine C** are not readily available in published literature. The general approach for isolating indole alkaloids from *Murraya paniculata* would involve the following workflow.

## General Isolation Workflow



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## References

- 1. A Brief Review on *Murraya paniculata* (Orange Jasmine): pharmacognosy, phytochemistry and ethnomedicinal uses - PMC [pmc.ncbi.nlm.nih.gov]
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